

# A Technical Guide to Triethyl 2-phosphonobutyrate: Properties, Applications, and Synthetic Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triethyl 2-phosphonobutyrate

Cat. No.: B091414

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Triethyl 2-phosphonobutyrate** is a versatile organophosphonate reagent widely employed in organic synthesis. Its utility is most prominently demonstrated in the Horner-Wadsworth-Emmons (HWE) reaction, a cornerstone for the stereoselective synthesis of  $\alpha,\beta$ -unsaturated esters. These structural motifs are integral to a multitude of biologically active molecules, making **Triethyl 2-phosphonobutyrate** a valuable tool in the synthesis of compounds with therapeutic potential. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, key synthetic applications, and detailed experimental methodologies.

## Chemical Identity: Alternate Names and Synonyms

**Triethyl 2-phosphonobutyrate** is known by a variety of names in chemical literature and commercial catalogs. A comprehensive list of its synonyms and identifiers is provided below to aid in its recognition and sourcing.

Identifier Type	Value
IUPAC Name	ethyl 2-(diethoxyphosphoryl)butanoate[1]
CAS Number	17145-91-4[1][2][3][4][5]
Molecular Formula	C <sub>10</sub> H <sub>21</sub> O <sub>5</sub> P[1][2][3][4][5]
Molecular Weight	252.24 g/mol [1][3][4][5]
InChI Key	GYUCVQSNZFRDRL-UHFFFAOYSA-N[1]
Synonyms	Butanoic acid, 2-(diethoxyphosphinyl)-, ethyl ester[1]
Ethyl 2-(diethoxyphosphoryl)butanoate[1][2][3][4][5]	
Ethyl 2-(diethylphosphono)butyrate[1]	
NSC 22423[3][4]	
Triethyl 2-phosphonobutanoate[1]	
Triethyl α-phosphonobutyrate[3]	
α-Diethylphosphonobutanoic acid ethyl ester[3][4]	

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety data for **Triethyl 2-phosphonobutyrate** is presented in the following tables for easy reference and comparison.

### Table 1: Physical and Chemical Properties

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid[2]	Ambient
Boiling Point	152-154 °C[5]	14 mmHg
Density	1.064 g/mL[5]	at 25 °C
Refractive Index	1.432[5]	n <sub>20</sub> /D
Flash Point	>113 °C (>235.4 °F)[5]	Closed cup
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and acetonitrile. Not miscible or difficult to mix with water.[3][6]	-

**Table 2: Safety and Hazard Information**

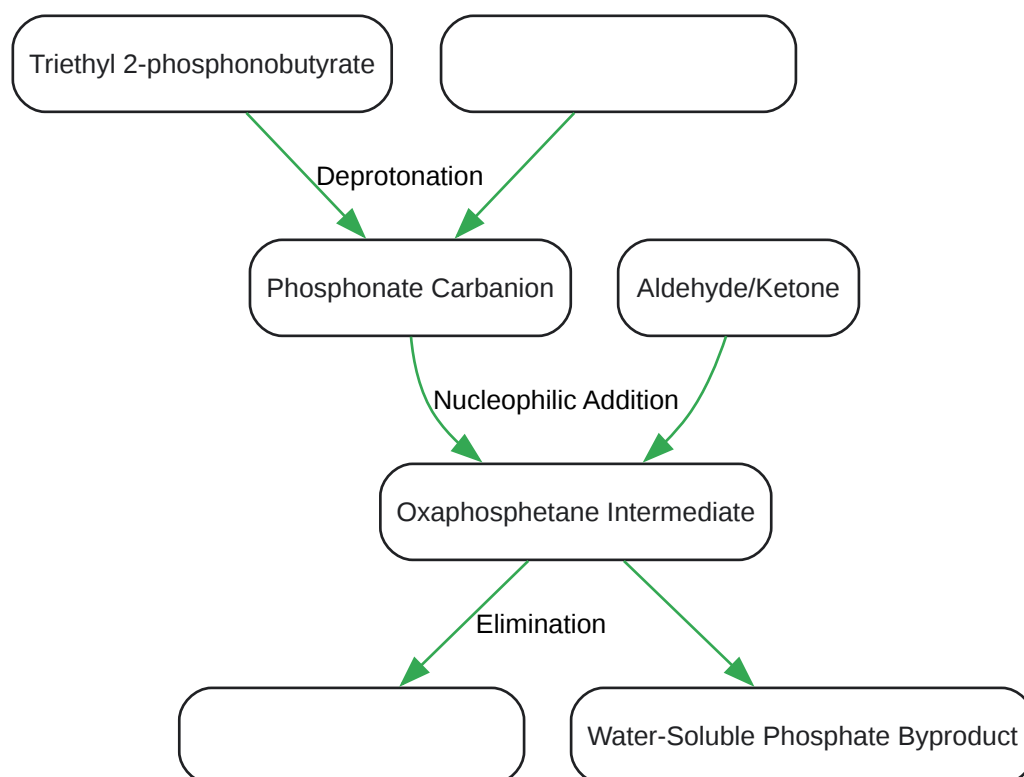
Hazard Category	GHS Classification	Precautionary Statements (Selected)
Skin Corrosion/Irritation	Warning: Causes skin irritation (H315)[4]	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
Serious Eye Damage/Irritation	Warning: Causes serious eye irritation (H319)[4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Specific Target Organ Toxicity (Single Exposure)	Warning: May cause respiratory irritation (H335)[4]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.[4]

## Core Application: The Horner-Wadsworth-Emmons Reaction

**Triethyl 2-phosphonobutyrate** is a quintessential reagent for the Horner-Wadsworth-Emmons (HWE) reaction, which facilitates the synthesis of  $\alpha,\beta$ -unsaturated esters from aldehydes and ketones.[7] This reaction is renowned for its high stereoselectivity, typically favoring the formation of the (E)-alkene.[7] The HWE reaction offers several advantages over the traditional Wittig reaction, including the use of more nucleophilic phosphonate carbanions and the straightforward removal of the water-soluble phosphate byproduct.[8]

## Experimental Workflow: Horner-Wadsworth-Emmons Reaction

The general workflow for a Horner-Wadsworth-Emmons reaction using **Triethyl 2-phosphonobutyrate** is depicted below.



[Click to download full resolution via product page](#)

Caption: General workflow of the Horner-Wadsworth-Emmons reaction.

## Detailed Experimental Protocol: Synthesis of an (E)- $\alpha,\beta$ -Unsaturated Ester

The following is a representative protocol for the Horner-Wadsworth-Emmons reaction using a phosphonate ester with an aldehyde. This procedure is adapted from established methods and can be modified for specific substrates.<sup>[1][6]</sup>

### Materials:

- **Triethyl 2-phosphonobutyrate** (1.2 equivalents)
- Aldehyde (1.0 equivalent)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.2 equivalents)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

### Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and dropping funnel, add sodium hydride (1.2 equivalents).
- Wash the sodium hydride with anhydrous hexanes to remove the mineral oil, and then carefully add anhydrous THF.
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of **Triethyl 2-phosphonobutyrate** (1.2 equivalents) in anhydrous THF to the stirred suspension of sodium hydride.

- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes to ensure complete formation of the phosphonate carbanion.
- Cool the reaction mixture back to 0 °C.
- Add a solution of the aldehyde (1.0 equivalent) in anhydrous THF dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until completion, as monitored by thin-layer chromatography (TLC).
- Carefully quench the reaction by the slow addition of saturated aqueous  $\text{NH}_4\text{Cl}$  solution.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x).
- Combine the organic layers, wash with brine, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired (E)- $\alpha,\beta$ -unsaturated ester.

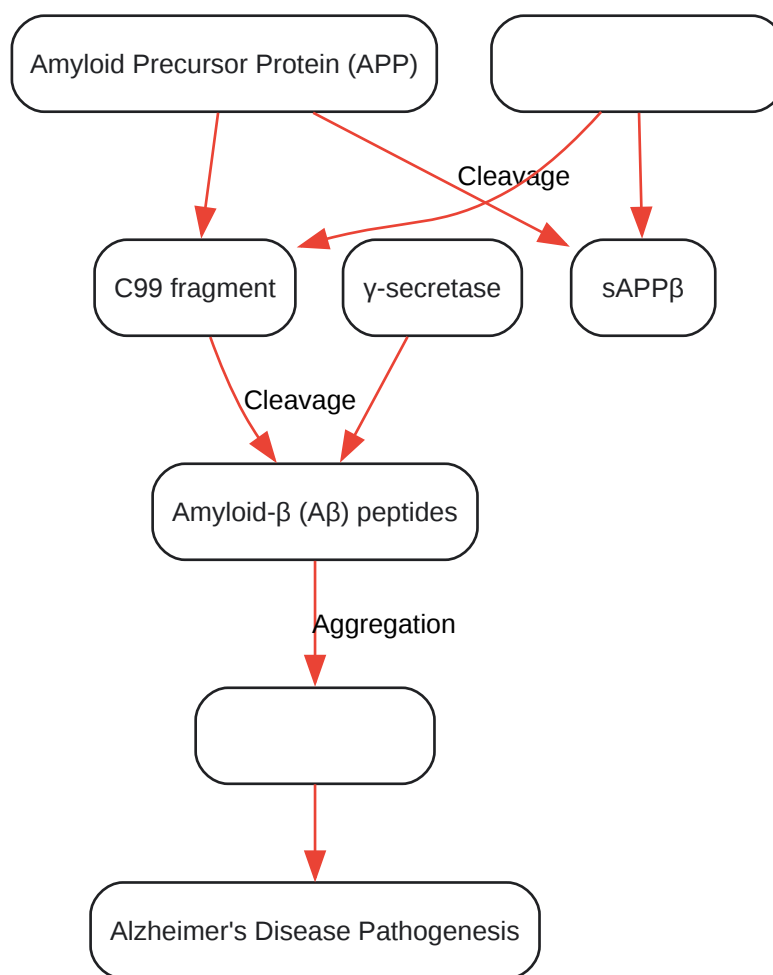
## Applications in Drug Discovery and Development

**Triethyl 2-phosphonobutyrates** is instrumental in the synthesis of precursors to various therapeutic agents. Its application in the construction of key intermediates for BACE1 inhibitors and PPAR agonists highlights its importance in drug discovery.

### BACE1 Inhibitors and Alzheimer's Disease

Beta-secretase 1 (BACE1) is a key enzyme in the amyloidogenic pathway that produces amyloid- $\beta$  ( $\text{A}\beta$ ) peptides, which are central to the pathology of Alzheimer's disease.<sup>[9]</sup> Inhibition of BACE1 is a primary therapeutic strategy to reduce  $\text{A}\beta$  production.

The following diagram illustrates the role of BACE1 in the cleavage of Amyloid Precursor Protein (APP) and the subsequent formation of amyloid- $\beta$  plaques.



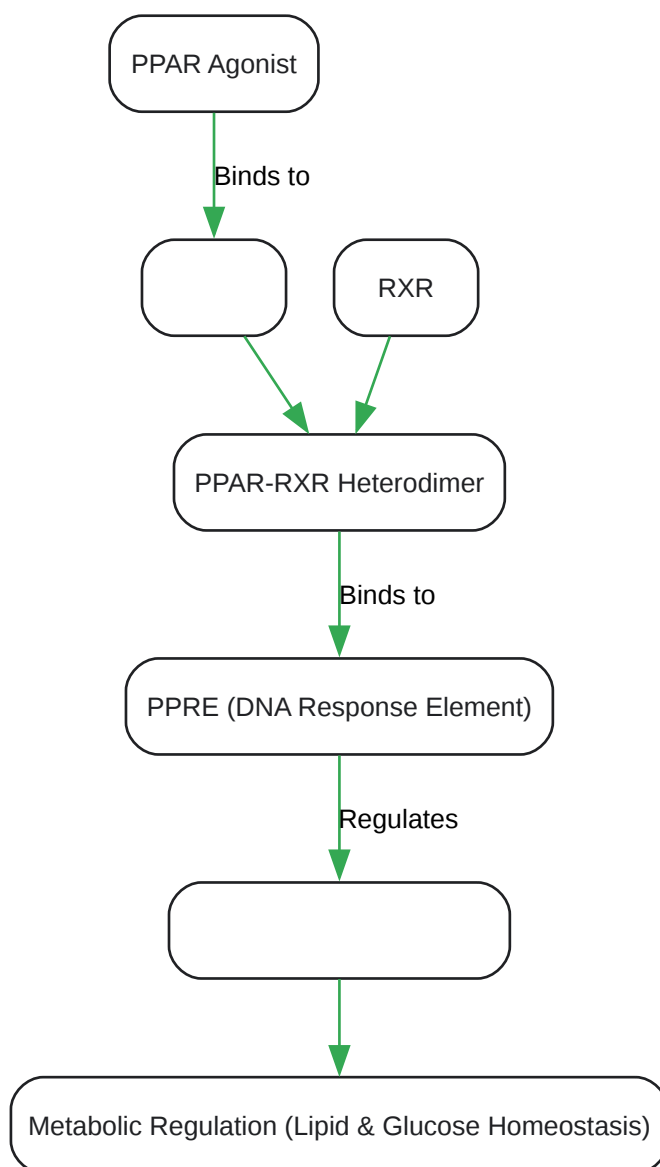
[Click to download full resolution via product page](#)

Caption: Simplified BACE1 signaling pathway in Alzheimer's disease.

## PPAR Agonists and Metabolic Diseases

Peroxisome proliferator-activated receptors (PPARs) are nuclear hormone receptors that play crucial roles in regulating lipid and glucose metabolism.<sup>[10]</sup> PPAR agonists are used in the treatment of metabolic disorders such as type 2 diabetes and dyslipidemia.

The mechanism of action for PPAR agonists involves the regulation of gene expression, as depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: Simplified PPAR agonist signaling pathway.

## Conclusion

**Triethyl 2-phosphonobutyrate** is a valuable and versatile reagent for organic synthesis, particularly for the stereoselective formation of carbon-carbon double bonds via the Horner-Wadsworth-Emmons reaction. Its application in the synthesis of complex molecules with therapeutic potential, such as BACE1 inhibitors and PPAR agonists, underscores its significance for researchers and professionals in the field of drug development. The information



and protocols provided in this guide serve as a comprehensive resource for the effective utilization of this important synthetic tool.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Horner-Wadsworth-Emmons Reaction | NROChemistry [nrochemistry.com]
- 7. Horner–Wadsworth–Emmons reaction - Wikipedia [en.wikipedia.org]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. BACE1: More than just a  $\beta$ -secretase - PMC [pmc.ncbi.nlm.nih.gov]
- 10. cusabio.com [cusabio.com]
- To cite this document: BenchChem. [A Technical Guide to Triethyl 2-phosphonobutyrate: Properties, Applications, and Synthetic Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091414#alternate-names-and-synonyms-for-triethyl-2-phosphonobutyrate>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)